

Chemical structure and properties of Cephradine sodium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cephradine sodium

Cat. No.: B12650098

[Get Quote](#)

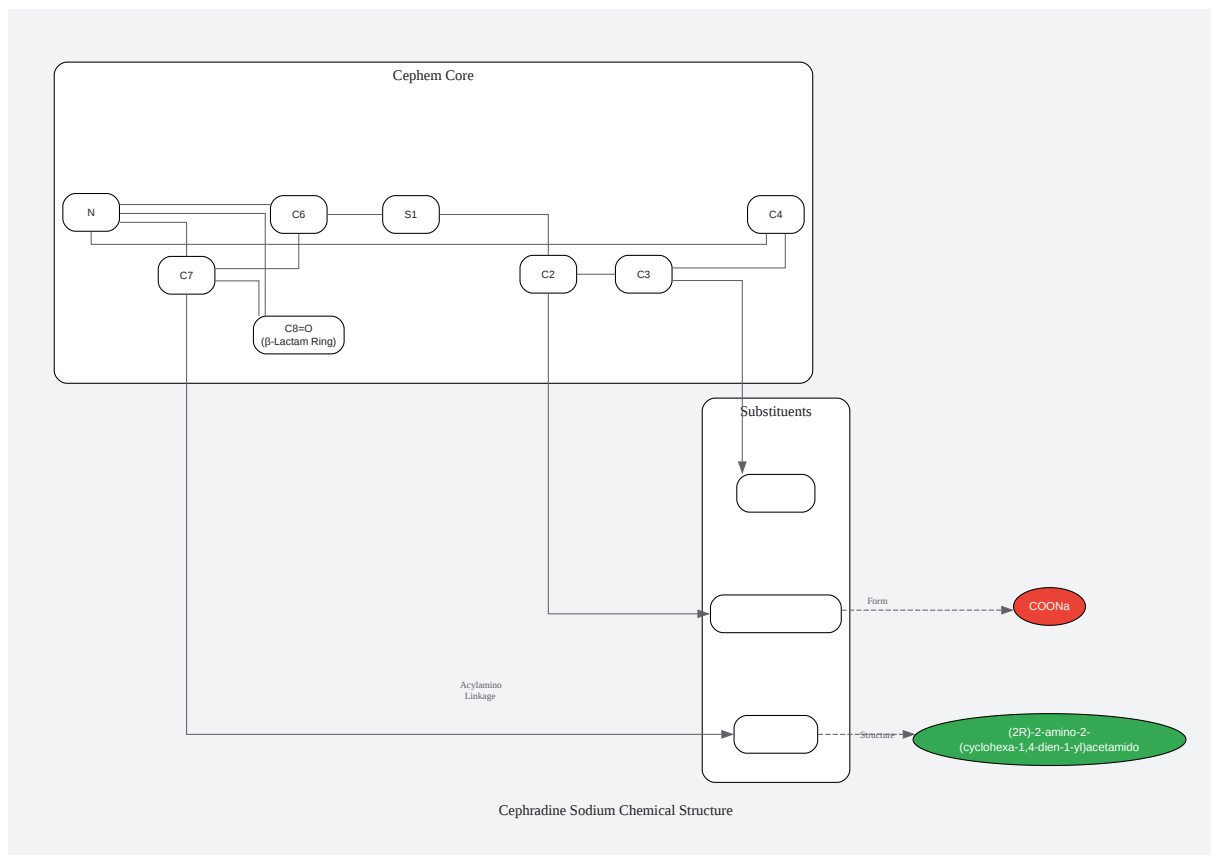
Cephradine Sodium: A Comprehensive Technical Guide

Abstract: This document provides an in-depth technical overview of **Cephradine sodium**, a first-generation cephalosporin antibiotic. It covers its chemical structure, physicochemical properties, mechanism of action, and key experimental protocols for its synthesis and analysis. This guide is intended for researchers, scientists, and professionals in drug development, offering detailed data, methodologies, and visual representations of core concepts to facilitate further research and application.

Chemical Structure and Identification

Cephradine is a semi-synthetic, broad-spectrum cephalosporin antibiotic effective against a range of Gram-positive and some Gram-negative bacteria.[1][2] It is chemically similar to cephalexin and is stable in acidic conditions, allowing for oral administration.[2] The sodium salt form is used for parenteral administration.

The core chemical structure is a beta-lactam ring fused to a dihydrothiazine ring, characteristic of the cephem nucleus.[3] It is specifically identified as (6R,7R)-7-[[[(2R)-2-amino-2-cyclohexa-1,4-dien-1-ylacetyl]amino]-3-methyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid.[3][4]



[Click to download full resolution via product page](#)

Caption: Schematic representation of **Cephadrine Sodium**'s key functional components.

Identifiers

Identifier	Value	Reference
IUPAC Name	sodium (6R,7R)-7-((R)-2-amino-2-(cyclohexa-1,4-dien-1-yl)acetamido)-3-methyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate	[5]
CAS Number	57584-26-6	[5]
Molecular Formula	C ₁₆ H ₁₈ N ₃ NaO ₄ S	[4][5]
SMILES	<chem>CC1=C(N2--INVALID-LINK--NC(=O)--INVALID-LINK--N">C@@HSC1)C(=O)[O-].[Na+]</chem>	[4]
InChIKey	LSEIVBOQBUBVGP-CYJZLJNKSA-M	[4][5]

Physicochemical Properties

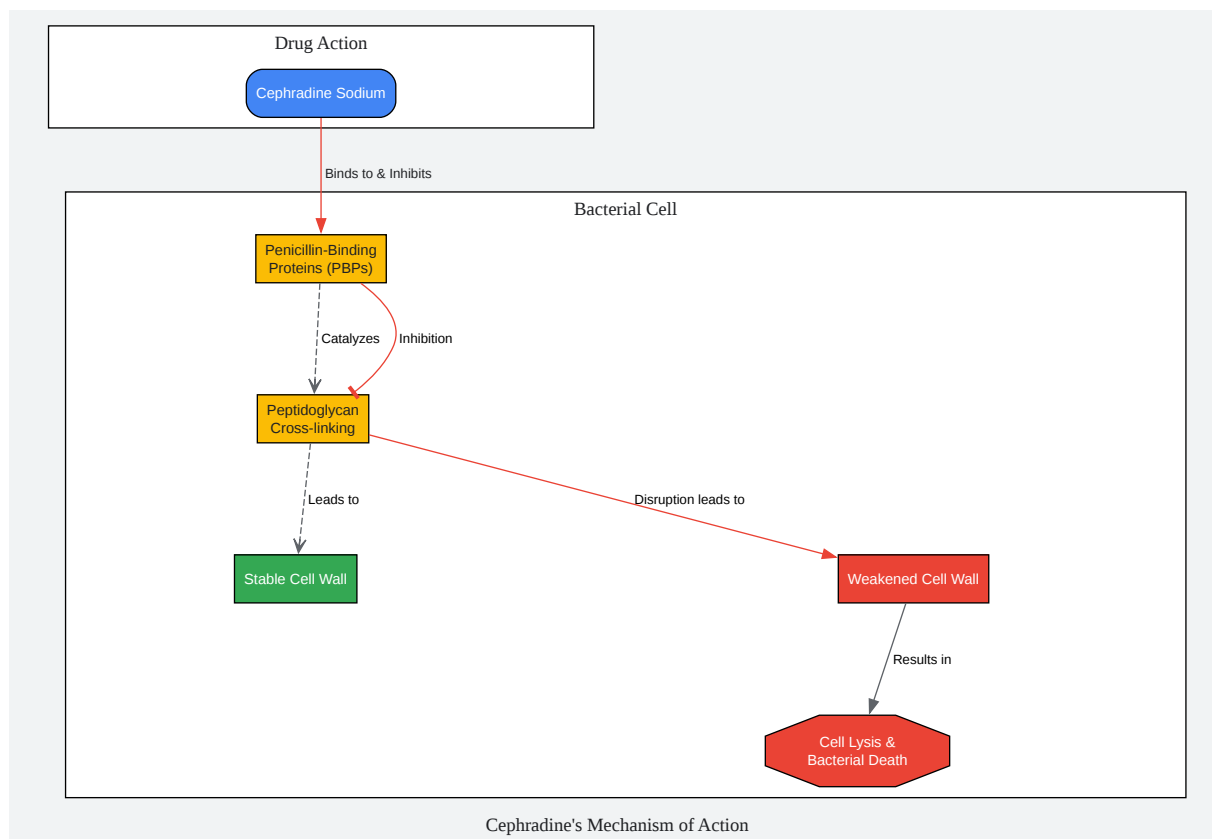
The physicochemical properties of Cephadrine and its sodium salt are critical for its formulation, stability, and pharmacokinetic profile.

Property	Value	Reference
Molecular Weight	371.39 g/mol	[4] [5] [6]
Appearance	White, crystalline powder	[3]
Melting Point	140-142 °C (with decomposition)	[2] [3]
Solubility (in water)	21,300 mg/L (for Cephadrine base)	[3]
LogP	-1.50	[3]
pKa ₁	~2.6	[2] [3]
pKa ₂	~7.3	[2] [3]

Mechanism of Action

Like other beta-lactam antibiotics, Cephadrine exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- **Target Binding:** Cephadrine binds to specific Penicillin-Binding Proteins (PBPs) located within the bacterial cell wall.[\[8\]](#)[\[10\]](#) The beta-lactam ring of Cephadrine mimics the D-alanyl-D-alanine moiety of peptidoglycan precursors, allowing it to acylate the active site of PBPs.[\[7\]](#)
- **Inhibition of Transpeptidation:** This binding inactivates the PBPs, preventing the final transpeptidation step in peptidoglycan synthesis. This action blocks the cross-linking of peptidoglycan chains, which is essential for cell wall integrity.[\[7\]](#)[\[8\]](#)
- **Cell Lysis:** The compromised cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and bacterial death.[\[7\]](#)[\[9\]](#) This process may also be mediated by the drug's interference with autolysin inhibitors.[\[2\]](#)[\[10\]](#)



[Click to download full resolution via product page](#)

Caption: Inhibition of bacterial cell wall synthesis by **Cephadrine Sodium**.

Experimental Protocols

Synthesis of Cephadrine

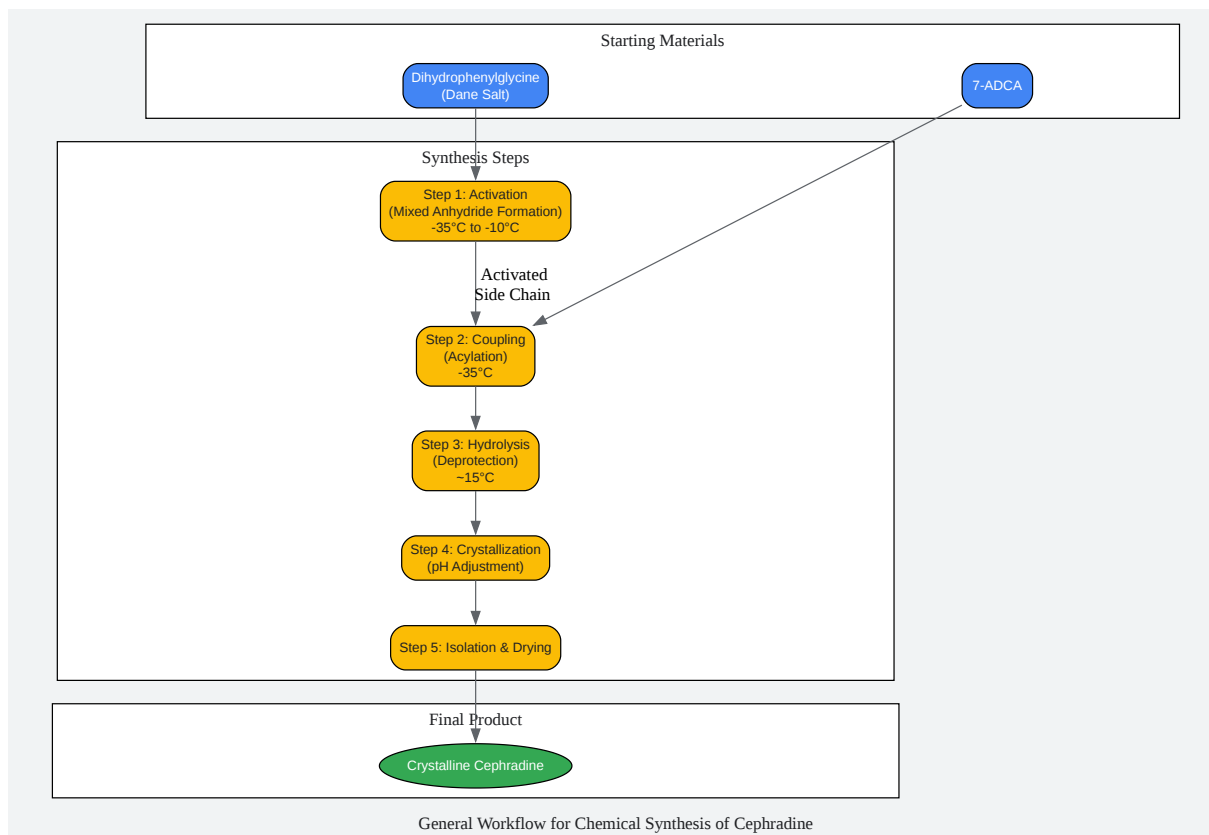
Cephadrine is produced semi-synthetically. A common method involves the acylation of 7-aminodesacetoxycephalosporanic acid (7-ADCA).

Protocol Outline: Chemical Synthesis[11]

- **Active Intermediate Preparation:** D(-)- α -2,5-dihydrophenylglycine is protected and activated. One method uses the Dane salt derivative, which is converted to a mixed anhydride using pivaloyl chloride in dichloromethane at low temperatures (-20°C to -35°C).[11]

- 7-ADCA Solubilization: 7-ADCA is dissolved in dichloromethane with a base such as diazabicycloundec-7-ene (DBU).[\[11\]](#)
- Coupling Reaction: The 7-ADCA solution is added to the activated side-chain intermediate at low temperature (-35°C) and stirred for several hours to form the acylated product.[\[11\]](#)
- Hydrolysis & Isolation: The reaction mixture is hydrolyzed with acid (e.g., HCl) to remove protecting groups.[\[11\]](#)
- Crystallization: The aqueous layer containing the product is warmed, and Cephadrine is crystallized by adjusting the pH to its isoelectric point (around pH 5) with a base like triethylamine.[\[11\]](#)
- Purification: The resulting crystals are filtered, washed (e.g., with a water/isopropanol mixture), and dried.[\[11\]](#)

An alternative approach involves enzymatic synthesis using immobilized Penicillin G acylase, which couples 7-ADCA with an activated form of D-dihydrophenylglycine.[\[12\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Cefradine | 38821-53-3 [chemicalbook.com]
- 3. Cephadrine | C₁₆H₁₉N₃O₄S | CID 38103 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cephadrine sodium | C₁₆H₁₈N₃NaO₄S | CID 23708626 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. medkoo.com [medkoo.com]
- 6. GSRS [gsrs.ncats.nih.gov]
- 7. What is the mechanism of Cephadrine? [synapse.patsnap.com]
- 8. What is Cephadrine used for? [synapse.patsnap.com]
- 9. cephradine | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 10. go.drugbank.com [go.drugbank.com]
- 11. data.epo.org [data.epo.org]
- 12. US20060189802A1 - Process for the preparation of cephradine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Chemical structure and properties of Cephradine sodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12650098#chemical-structure-and-properties-of-cephradine-sodium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

